

Data Presentation: Quantitative Efficacy of MK-4101

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Compound of Interest

Compound Name: MK-4101

Cat. No.: B1676620

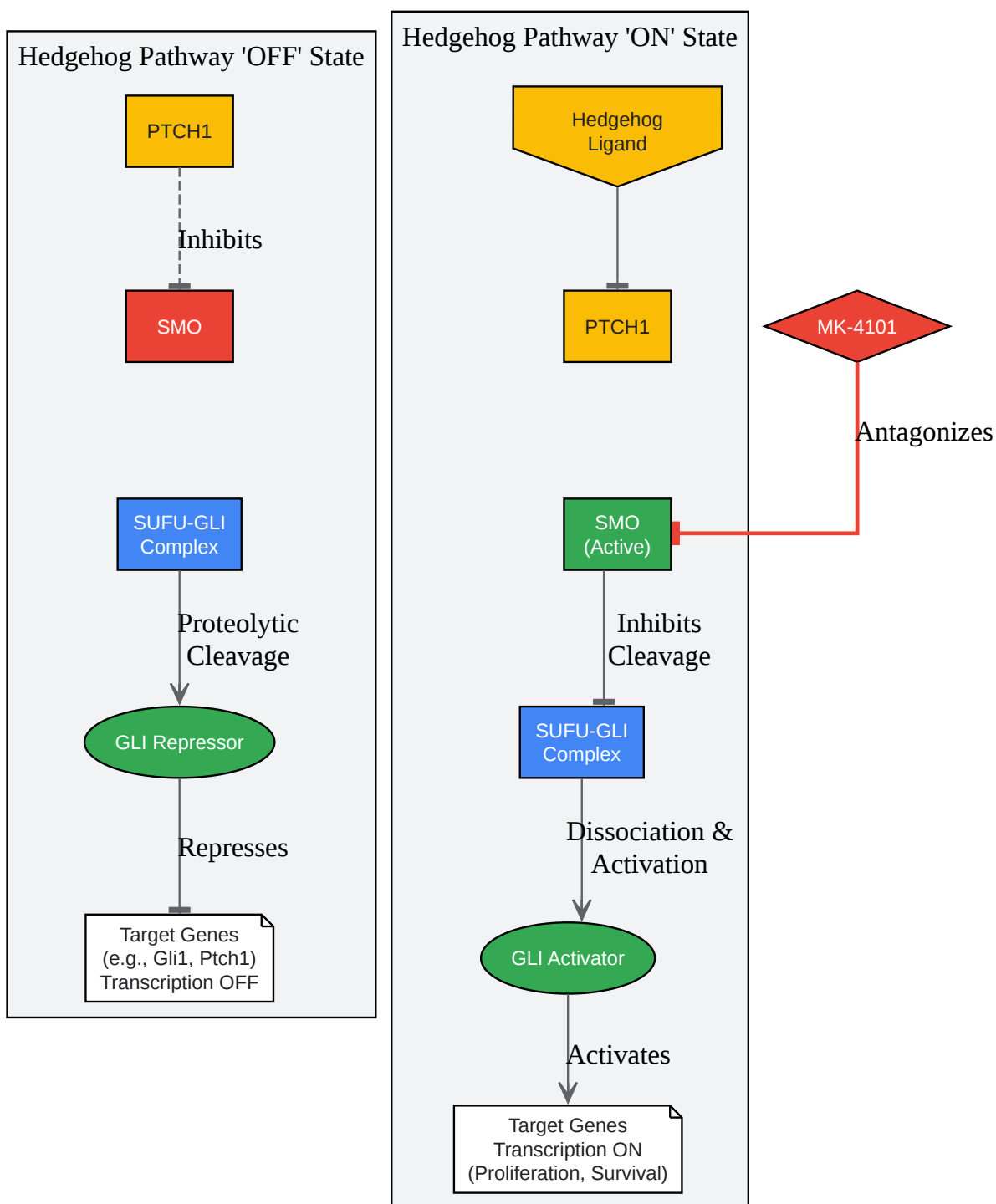
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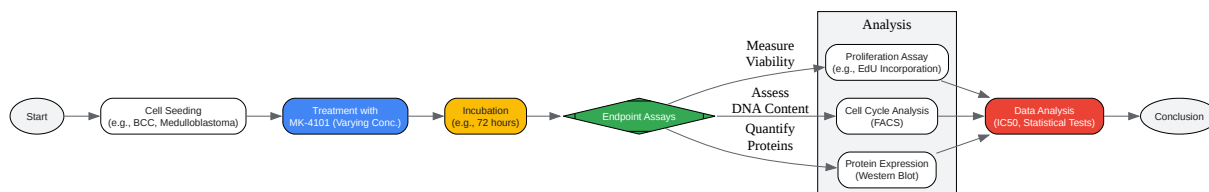
The inhibitory activity of **MK-4101** has been quantified across various cell-based and biochemical assays. The half-maximal inhibitory concentration (IC₅₀) values are summarized below, highlighting the compound's potency against its target and its functional impact on the Hedgehog signaling pathway.

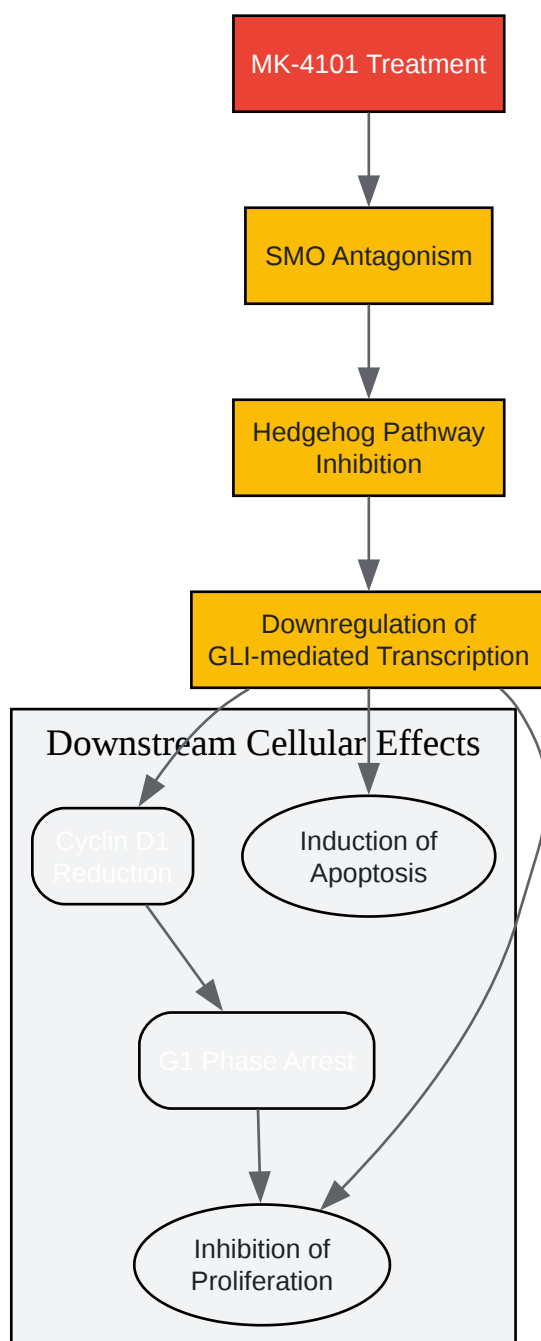
Assay Type	Target/Pathway	Cell Line / System	IC ₅₀ Value (μM)	Reference
Binding Assay	SMO Receptor Binding	293 cells expressing human SMO	1.1	[1][2][4]
Signaling Assay	Hedgehog Pathway	Engineered mouse cells (Gli_Luc)	1.5	[1][2][4]
Signaling Assay	Hedgehog Pathway	KYSE180 human oesophageal cancer cells	1.0	[1][2][3]
Proliferation Assay	Cell Proliferation	Medulloblastoma cells (from Ptch1-/+ mice)	0.3	[1]

Mechanism of Action: Inhibition of the Hedgehog Signaling Pathway

MK-4101 exerts its anti-tumor effects by directly targeting the Smoothened (SMO) receptor, a key transducer in the Hedgehog signaling cascade. In the canonical pathway, the binding of a Hedgehog ligand (e.g., Sonic Hedgehog, SHH) to the Patched (PTCH1) receptor alleviates PTCH1's inhibition of SMO. This allows SMO to translocate to the primary cilium and activate the GLI family of transcription factors, which then move to the nucleus to upregulate target genes responsible for cell proliferation and survival. **MK-4101** functions as a SMO antagonist, preventing this activation and thereby suppressing the downstream signaling cascade.^{[1][4][6]}







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